

BCX-1898: An In-Depth Technical Guide on its Mechanism of Action

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Compound of Interest

Compound Name: BCX-1898

Cat. No.: B10846939

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Executive Summary

BCX-1898 is a potent and selective, orally active inhibitor of the influenza virus neuraminidase (NA), an essential enzyme for the replication and propagation of both influenza A and B viruses. As a cyclopentane derivative, **BCX-1898** represents a distinct chemical scaffold compared to other approved neuraminidase inhibitors. This document provides a comprehensive overview of the mechanism of action of **BCX-1898**, including its inhibitory activity, the experimental methodologies used to characterize it, and its interaction with the viral neuraminidase enzyme.

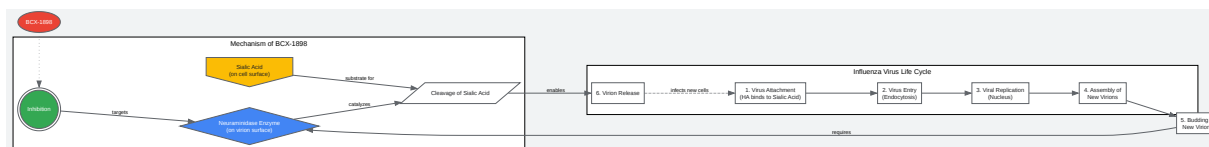
Core Mechanism of Action: Neuraminidase Inhibition

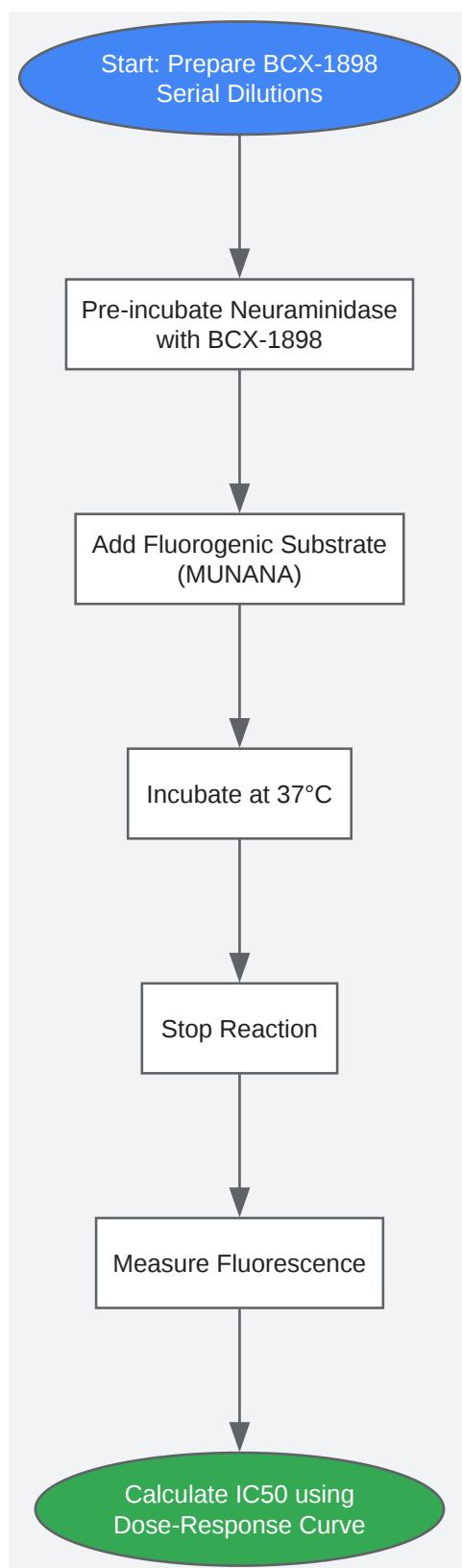
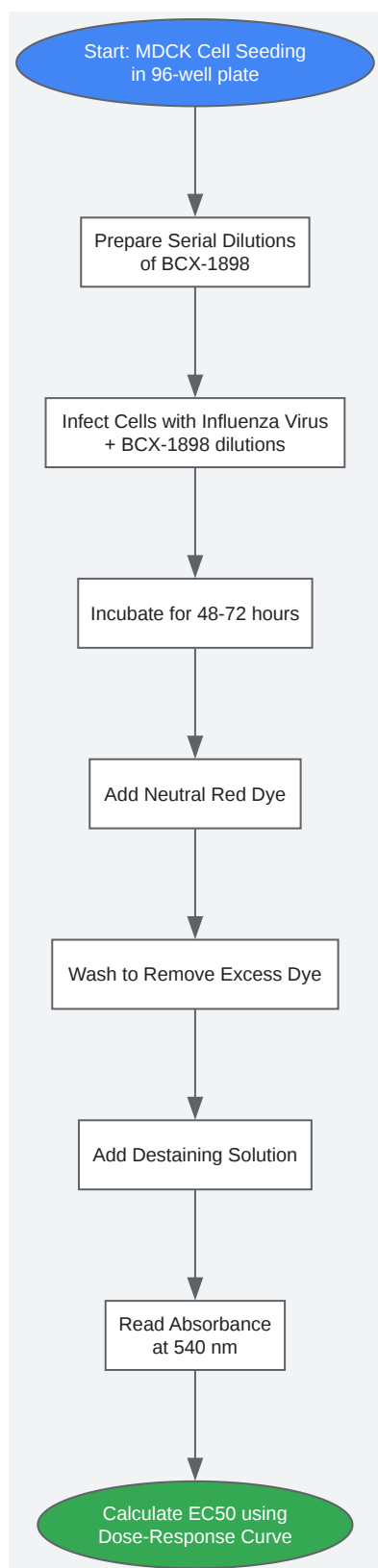
The primary mechanism of action of **BCX-1898** is the inhibition of the influenza virus neuraminidase enzyme. Neuraminidase is a glycoprotein found on the surface of the influenza virus and plays a critical role in the viral life cycle. Its main function is to cleave sialic acid residues from the surface of infected cells and from newly formed viral particles. This enzymatic activity is crucial for the release of progeny virions from the host cell, preventing their aggregation, and facilitating their spread to uninfected cells.

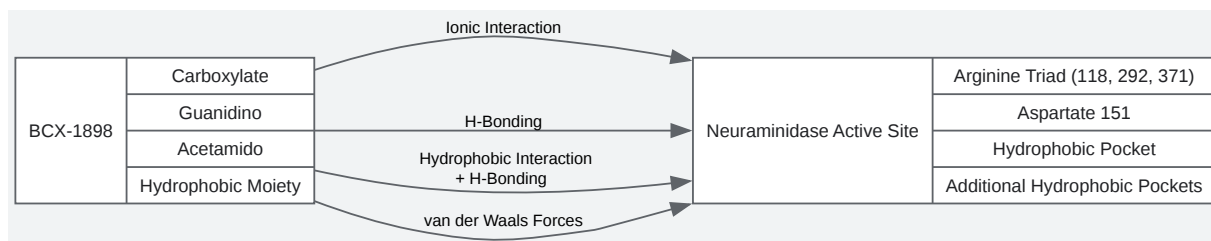
By binding to the active site of the neuraminidase enzyme, **BCX-1898** competitively inhibits its sialidase activity. This blockage prevents the cleavage of sialic acid, leading to the aggregation of newly formed virus particles at the cell surface and inhibiting their release. Consequently, the spread of the infection is halted.

Signaling Pathway of Neuraminidase Inhibition by **BCX-1898**

The following diagram illustrates the role of neuraminidase in the influenza virus life cycle and the inhibitory effect of **BCX-1898**.







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